Personal protective equipment for handling Chromium-54

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Chromium-54*
CAS No.:	*14304-97-3*
Cat. No.:	*B1248130*

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Essential Safety and Handling Guide for **Chromium-54**

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Chromium-54** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure the safe management of this material.

Chromium-54 (Cr-54) is a stable isotope of chromium and should be handled with the same precautions as natural chromium metal. The primary hazards are associated with inhalation of dust, skin and eye contact, and ingestion.[1][2] Chronic exposure can lead to organ damage.[2][3]

Health Hazard Summary

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Hazard Route	Potential Health Effects
Inhalation	May cause irritation to the respiratory tract, asthma-like symptoms, coughing, and shortness of breath.[1] Prolonged exposure may lead to pneumoconiosis, a lung disease caused by dust inhalation.[1]
Skin Contact	Causes skin irritation and may lead to dermatitis upon repeated contact.[1][2] Can cause an allergic skin reaction (sensitization).[1][3]
Eye Contact	Causes eye irritation and may result in conjunctivitis.[1][2]
Ingestion	May cause irritation of the digestive tract and potential liver damage.[1]

Personal Protective Equipment (PPE)

Proper PPE is mandatory to minimize exposure to **Chromium-54**. The following table summarizes the required equipment.

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Body Part	Required PPE	Specifications
Respiratory	NIOSH-approved respirator	Required when engineering controls are insufficient or during activities that generate dust.[4] For dusts, a particulate respirator (e.g., N95) is suitable. In case of insufficient ventilation, a self-contained breathing apparatus with a full face piece operated in pressure-demand or other positive pressure mode may be necessary.[3]
Hands	Chemical-resistant gloves	Nitrile, butyl, or neoprene gloves are recommended.[5]
Eyes	Safety glasses with side shields or goggles	A face shield may be required in addition to goggles when there is a splash hazard.[5]
Body	Laboratory coat and/or coveralls	A corrosive-resistant apron should be worn over the lab coat.[5]

Handling and Storage Procedures

Engineering Controls:

- Work with **Chromium-54** in a well-ventilated area, preferably within a fume hood with an exterior venting system to minimize dust inhalation.[1][5]
- Use local exhaust ventilation at the source of dust generation.

Safe Handling Practices:

- Avoid the formation of dust and aerosols.[1]

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- Ground all equipment containing the material to prevent static discharge.[2]
- Do not eat, drink, or smoke in areas where **Chromium-54** is handled.[1][6]
- Wash hands thoroughly after handling.[3]
- Remove contaminated clothing and PPE before leaving the work area.[4][6]

Storage:

- Store in a tightly sealed, properly labeled container.[1][2]
- Keep in a cool, dry, and well-ventilated area.[1][2]
- Protect containers from physical damage.[1]
- Do not store on wooden floors.[1]

Emergency and First Aid Procedures

Immediate response is critical in case of accidental exposure.

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Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. If the person is not breathing, provide artificial respiration. Seek immediate medical attention. [1][2]
Skin Contact	Immediately flush the affected skin with plenty of water for at least 15 minutes. Remove all contaminated clothing and shoes. Seek medical attention if irritation persists.[1][2]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, making sure to lift the upper and lower eyelids occasionally. Seek immediate medical attention.[1]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][2][3]

Spill and Disposal Plan

Spill Cleanup:

- Evacuate the area and prevent unnecessary personnel from entering.
- Wear appropriate PPE, including respiratory protection.
- Use wet methods or a HEPA-filtered vacuum to clean up spills to minimize dust generation. [6] Avoid dry sweeping.
- Collect the spilled material into a sealed, impermeable container for disposal.

Waste Disposal:

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- All waste materials contaminated with **Chromium-54** must be disposed of in sealed, impermeable bags or containers.[6]
- Label the waste containers clearly.
- Dispose of the waste in accordance with all federal, state, and local regulations.[3] Chromium waste should be segregated from other waste streams, especially organic solvents.[5]

Operational Workflow Diagram

The following diagram outlines the standard operating procedure for handling and disposing of **Chromium-54** in a laboratory setting.

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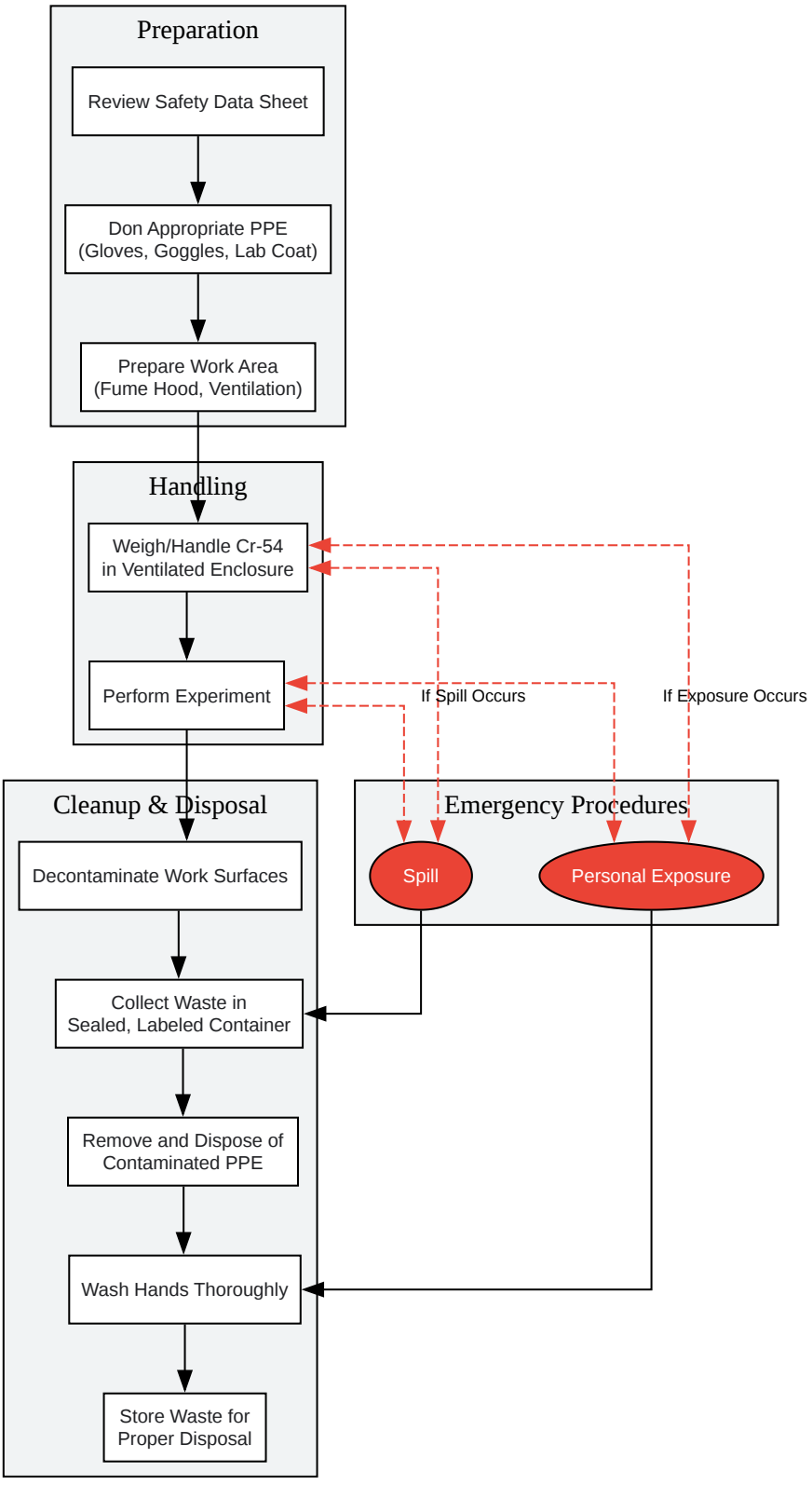

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Caption: Workflow for safe handling and disposal of **Chromium-54**.

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References

- 1. buyisotope.com [buyisotope.com]
- 2. louisville.edu [louisville.edu]
- 3. dla.mil [dla.mil]
- 4. osha.gov [osha.gov]
- 5. reddit.com [reddit.com]
- 6. asg-inc.org [asg-inc.org]

- To cite this document: BenchChem. [Personal protective equipment for handling Chromium-54]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1248130/docs#personal-protective-equipment-for-handling-chromium-54]

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